

Essential Safety and Handling Guide for M-525 (menin-MLL Inhibitor)

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Compound of Interest

Compound Name: M-525

Cat. No.: B608794

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **M-525**, a potent, irreversible small-molecule inhibitor of the menin-MLL interaction (CAS# 2173582-08-4). Adherence to these procedures is critical to ensure personal safety and maintain the integrity of your research.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **M-525**.

Protection Type	Required Equipment	Specifications & Remarks
Eye/Face Protection	Safety glasses with side-shields	Ensure compliance with EN166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-resistant gloves	Compatible with the solvents used for M-525. Change gloves immediately if contaminated.
Lab coat	Provide full coverage of personal clothing.	
Respiratory Protection	Dust mask or respirator	Required when handling the powdered form of M-525 to avoid inhalation of dust particles.

Safe Handling and Operational Plan

A systematic approach to handling **M-525**, from receipt to disposal, is crucial for safety and experimental success.

Receiving and Storage

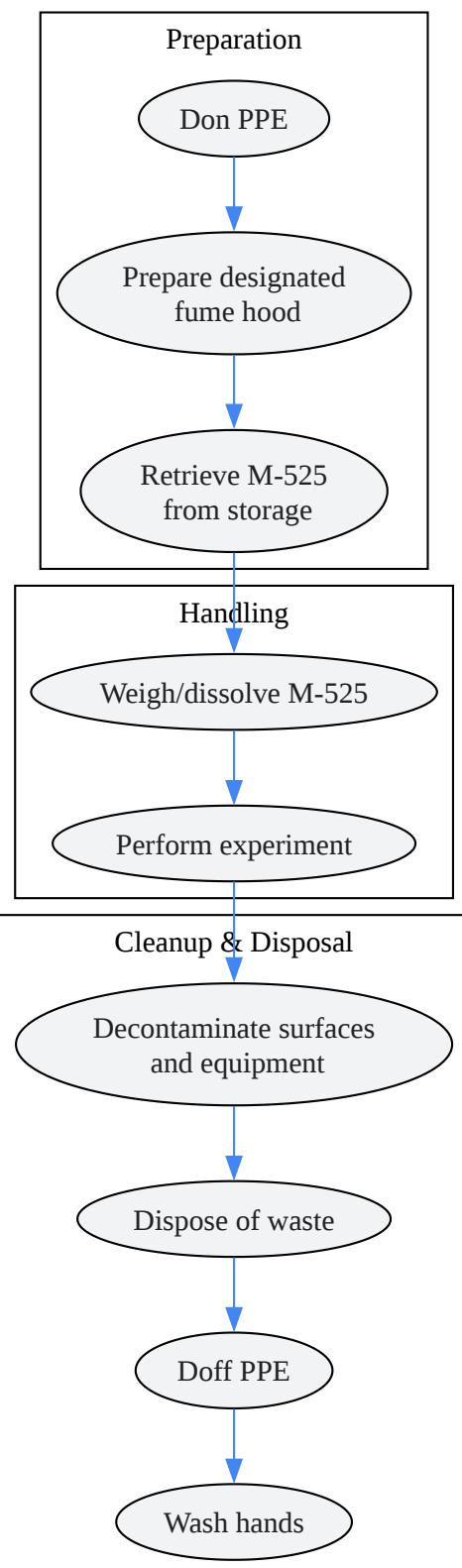
- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage Conditions: Store in a dry, dark place. For short-term storage (days to weeks), maintain a temperature of 0 - 4°C. For long-term storage (months to years), store at -20°C. [\[1\]](#)

Preparation and Use

- Designated Area: All handling of **M-525** should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.
- Avoid Contact: Take necessary precautions to avoid direct contact with skin and eyes. Do not ingest or inhale.

- Personal Hygiene: Wash hands thoroughly after handling.

Experimental Workflow Diagram



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Caption: Safe handling workflow for **M-525**.

Emergency Procedures: First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **M-525**.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Disposal Plan

Proper disposal of **M-525** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Guidance:

- Consult Local Regulations: The user is responsible for determining the hazards of the material and complying with all applicable local, state, and federal laws and regulations regarding disposal.
- Chemical Waste: Dispose of **M-525** as chemical waste. Do not allow it to enter drains or waterways.

- Container Disposal: Dispose of the container in the same manner as the product itself.
- Professional Disposal Service: It is recommended to contact a licensed professional waste disposal service for the disposal of this material.

Physical and Chemical Properties

Property	Value
CAS Number	2173582-08-4
Molecular Formula	C38H52FN5O6S
Molecular Weight	725.92 g/mol
Appearance	Crystalline solid
Purity	>98%
Solubility	Soluble in DMSO

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen fluoride.

Disclaimer: This information is intended for guidance only and is based on the best available knowledge. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.

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References

- 1. medkoo.com [medkoo.com]
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